

Solubility of 1H-Phenalene-1,3(2H)-dione in common organic solvents

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Compound of Interest

Compound Name: 1H-Phenalene-1,3(2H)-dione

Cat. No.: B104059

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Solubility of 1H-Phenalene-1,3(2H)-dione: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **1H-Phenalene-1,3(2H)-dione** in common organic solvents. Due to a lack of specific quantitative solubility data in publicly available literature, this document focuses on qualitative solubility information inferred from synthesis and purification procedures, and provides a general experimental framework for determining solubility.

Core Compound Information

Property	Value
Chemical Name	1H-Phenalene-1,3(2H)-dione
CAS Number	5821-59-0
Molecular Formula	C ₁₃ H ₈ O ₂
Molecular Weight	196.20 g/mol
Melting Point	265 °C (decomposes, in Acetic Acid)[1]

Qualitative Solubility Data

While precise quantitative solubility data is not readily available, information gleaned from synthetic and purification procedures allows for a qualitative assessment of its solubility in various common organic solvents. This information is summarized in the table below.

Solvent	Qualitative Solubility	Context from Literature
Dichloromethane (CH ₂ Cl ₂)	Soluble	Used as a solvent for extraction and column chromatography of 1H-Phenylene-1,3(2H)-dione derivatives.
Methanol (MeOH)	Soluble	Employed as a solvent in reactions involving derivatives of 1H-Phenylene-1,3(2H)-dione.
Acetic Acid	Soluble (especially with heating)	Used as a solvent for determining the melting point, suggesting good solubility at elevated temperatures. ^[1]
Chloroform (CHCl ₃)	Likely Soluble	Often used in similar applications to dichloromethane for nonpolar to moderately polar compounds.
Acetone	Likely Soluble	A versatile solvent for many organic compounds.
Ethyl Acetate	Likely Soluble	Commonly used for extraction and chromatography of compounds with similar polarity.
Hexane/Petroleum Ether	Sparingly Soluble to Insoluble	Typically used as anti-solvents or in solvent mixtures for purification, suggesting low polarity and thus low solubility.
Water	Insoluble	The nonpolar aromatic structure suggests very low solubility in water.

Experimental Protocol for Solubility Determination

For researchers requiring precise quantitative solubility data, the following general experimental protocol for the isothermal shake-flask method is recommended.

Objective: To determine the equilibrium solubility of **1H-Phenalene-1,3(2H)-dione** in a given solvent at a specific temperature.

Materials:

- **1H-Phenalene-1,3(2H)-dione** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker or water bath
- Calibrated thermometer
- Analytical balance
- Vials with airtight seals
- Syringe filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

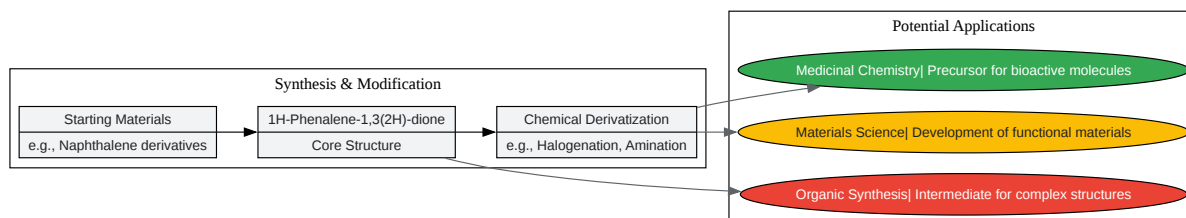
- Preparation of Saturated Solution:
 - Add an excess amount of **1H-Phenalene-1,3(2H)-dione** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is crucial to ensure equilibrium is reached.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:

- Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature.
- Agitate the samples for a sufficient period (e.g., 24-72 hours) to ensure equilibrium is reached. The time required should be determined by preliminary experiments where concentration is measured at different time points until it becomes constant.
- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, allow the vials to stand undisturbed at the set temperature for a few hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed syringe to avoid precipitation.
 - Immediately filter the solution through a syringe filter into a clean, pre-weighed vial. This step is critical to remove any undissolved microcrystals.
- Quantification:
 - Determine the concentration of **1H-Phenalene-1,3(2H)-dione** in the filtered solution using a validated analytical method such as HPLC or UV-Vis spectrophotometry. A calibration curve with known concentrations of the compound should be prepared beforehand.
- Data Analysis:
 - Calculate the solubility in the desired units (e.g., mg/mL, mol/L).
 - Repeat the experiment at least in triplicate to ensure the reproducibility of the results.

Visualizations

The following diagrams illustrate key workflows and logical relationships relevant to the study of **1H-Phenalene-1,3(2H)-dione**.

Caption: Experimental workflow for determining the solubility of **1H-Phenalene-1,3(2H)-dione**.



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Caption: Logical flow from synthesis to potential applications of **1H-Phenalene-1,3(2H)-dione**.

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References

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